

CAS number 27988-75-6 properties and uses

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Compound of Interest

Compound Name: *Potassium tetrachloroaurate(III) hydrate*

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An In-depth Technical Guide to 2-(2-Aminoethoxy)ethanol

It is important to note that the CAS number 27988-75-6 provided in the topic corresponds to **Potassium tetrachloroaurate(III) hydrate**. This guide focuses on the specified chemical name, 2-(2-aminoethoxy)ethanol, for which the correct CAS number is 929-06-6.

This technical guide provides a comprehensive overview of the properties, synthesis, analysis, and applications of 2-(2-aminoethoxy)ethanol, also known as Diglycolamine (DGA), with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2-(2-Aminoethoxy)ethanol is a bifunctional organic compound containing both a primary amine and a primary alcohol functional group. This structure allows it to participate in a wide range of chemical reactions. It is a colorless to light yellow, slightly viscous liquid with a mild amine-like odor.[1][2] It is miscible with water, alcohols, and aromatic hydrocarbons.[3]

Table 1: Physical and Chemical Properties of 2-(2-Aminoethoxy)ethanol

| Property | Value | Reference(s) |
|-------------------|-------------------------------|--------------|
| CAS Number | 929-06-6 | [4] |
| Molecular Formula | C4H11NO2 | [4] |
| Molecular Weight | 105.14 g/mol | [4] |
| Appearance | Colorless to yellowish liquid | [1][2] |
| Odor | Mild amine-like | [2] |
| Melting Point | -12.5 °C | [5] |
| Boiling Point | 218-224 °C | [5] |
| Density | 1.048 g/mL at 25 °C | [6] |
| Flash Point | 127 °C (261 °F) | [7] |
| Vapor Pressure | <0.1 hPa at 20 °C | [5] |
| Water Solubility | Miscible | [3] |
| logP | -1.298 (estimated) | [8] |
| pKa | 14.37 ± 0.10 (Predicted) | |

Synthesis

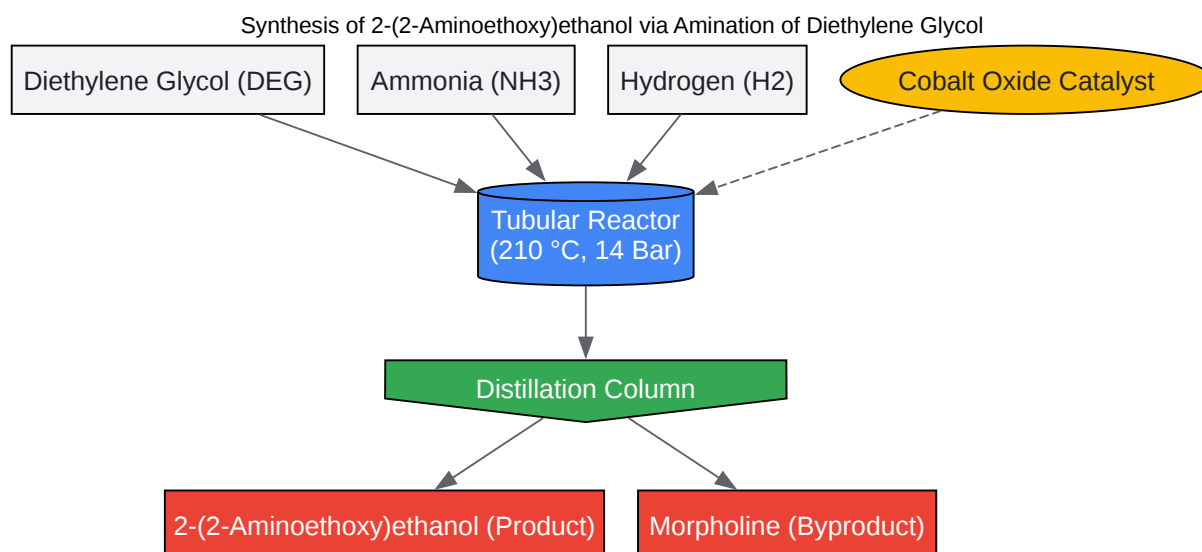
Several methods for the synthesis of 2-(2-aminoethoxy)ethanol have been reported, primarily involving the amination of diethylene glycol or the reaction of ammonia with epichlorohydrin.

Synthesis via Amination of Diethylene Glycol

A common industrial method involves the reaction of diethylene glycol (DEG) with ammonia in the presence of a catalyst. The reaction conditions, including temperature, pressure, and the choice of catalyst, can be varied to optimize the yield of 2-(2-aminoethoxy)ethanol over the co-product, morpholine.[9]

Experimental Protocol: Catalytic Amination of Diethylene Glycol[9]

- **Catalyst Preparation:** A catalyst, such as cobalt oxide on a support like kieselguhr, is charged into a tubular reactor.
- **Reduction:** The catalyst is reduced under a flow of hydrogen gas at an elevated temperature (e.g., 200 °C).
- **Reaction:** Diethylene glycol (DEG), ammonia, and hydrogen gas are fed into the reactor in a downflow mode at a controlled temperature (e.g., 210 °C) and pressure (e.g., 14 Bar).
- **Product Collection:** The reaction mixture is collected over several hours.
- **Purification:** The products, 2-(2-aminoethoxy)ethanol and morpholine, are separated by distillation.



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Caption: Workflow for the synthesis of 2-(2-aminoethoxy)ethanol.

Synthesis from Ammonia and Epichlorohydrin

2-(2-Aminoethoxy)ethanol can also be synthesized by the reaction of an ammonia solution with epichlorohydrin. This reaction can be carried out under atmospheric or high-pressure conditions.^[10]

Experimental Protocol: Reaction of Ammonia and Epichlorohydrin^[10]

- **Reaction Setup:** A solution of ammonia is added to a three-neck flask (for atmospheric reaction) or a high-pressure reactor.
- **Addition of Epichlorohydrin:** Epichlorohydrin is slowly added to the ammonia solution with stirring.
- **Reaction Conditions:** The reaction is maintained at a constant temperature (e.g., 80 °C) and pressure (for high-pressure reaction, e.g., 1.2 MPa with nitrogen) for approximately 5 hours.
- **Work-up:** The reaction mixture is cooled.
- **Purification:** The product is purified by distillation under reduced pressure.

Analytical Methods

A variety of analytical techniques are employed for the characterization and quantification of 2-(2-aminoethoxy)ethanol.

Table 2: Analytical Techniques for 2-(2-Aminoethoxy)ethanol

| Technique | Description | Reference(s) |
|---|--|--------------|
| Gas Chromatography (GC) | GC is used for the separation and quantification of 2-(2-aminoethoxy)ethanol, often with a Flame Ionization Detector (FID). A suitable column is a DB-624. | [11] |
| Gas Chromatography-Mass Spectrometry (GC-MS) | GC-MS provides identification of the compound based on its mass spectrum and retention time. | [5] |
| High-Performance Liquid Chromatography (HPLC) | Reversed-phase HPLC with a C18 column can be used for the analysis of 2-(2-aminoethoxy)ethanol and its derivatives. Derivatization with reagents like o-phthalaldehyde is often required for UV detection. | [3][12] |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | <p>1H NMR and 13C NMR are used for structural elucidation.</p> <p>The 1H NMR spectrum in CDCl3 shows characteristic peaks for the different proton environments.</p> | [13] |

1H NMR Spectral Data (in CDCl3)[13]

- ~3.70 ppm: Triplet, corresponding to the protons on the carbon adjacent to the hydroxyl group (-CH2OH).
- ~3.56 ppm: Triplet, corresponding to the protons on the carbon adjacent to the ether oxygen (-OCH2CH2OH).

- ~3.52 ppm: Triplet, corresponding to the protons on the carbon adjacent to the ether oxygen and the amino group (-OCH₂CH₂NH₂).
- ~2.87 ppm: Triplet, corresponding to the protons on the carbon adjacent to the amino group (-CH₂NH₂).
- ~2.8 ppm: Broad singlet, corresponding to the protons of the amino and hydroxyl groups (-NH₂, -OH).

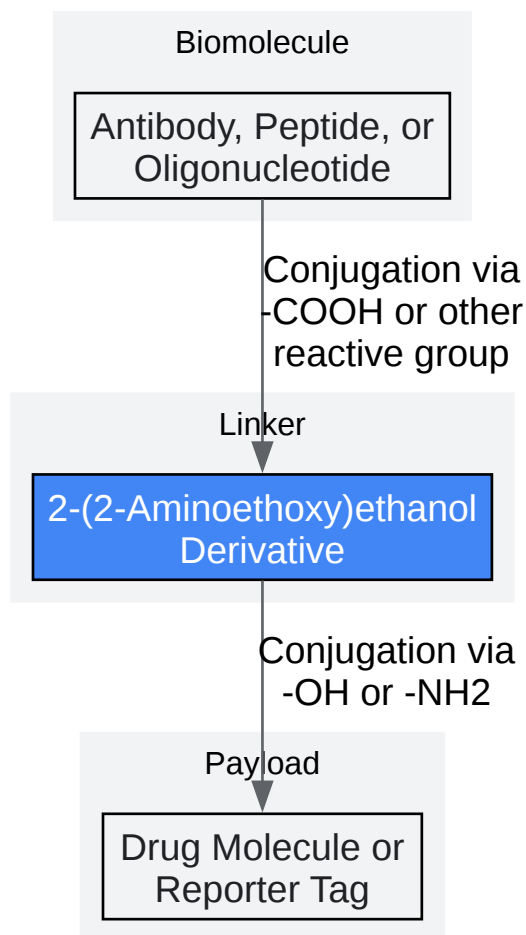
Applications in Research and Drug Development

While 2-(2-aminoethoxy)ethanol has broad industrial applications, its bifunctional nature makes it a valuable building block in pharmaceutical and life sciences research.

Bioconjugation and Linker Chemistry

The primary amine and hydroxyl groups of 2-(2-aminoethoxy)ethanol allow for its use as a flexible linker in bioconjugation. It can be used to connect biomolecules, such as peptides, oligonucleotides, and antibodies, to other molecules like drugs or fluorescent probes.^{[10][14]} Its derivatives are employed in the synthesis of more complex linkers for antibody-drug conjugates (ADCs).^[15]

Role of 2-(2-Aminoethoxy)ethanol as a Linker



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Caption: Use of 2-(2-aminoethoxy)ethanol as a bifunctional linker.

Pharmaceutical Intermediate

2-(2-Aminoethoxy)ethanol serves as a starting material or intermediate in the synthesis of various pharmaceutically active compounds. For instance, it has been used in the preparation of TD-4306, a long-acting β_2 agonist for the treatment of asthma and chronic obstructive pulmonary disease.^[10] Its derivatives are also used in the synthesis of enzyme inhibitors.

Enzyme Inhibition Studies

Derivatives of 2-(2-aminoethoxy)ethanol have been synthesized and evaluated as inhibitors of enzymes such as N-acetyl- β -D-hexosaminidase. This suggests its potential as a scaffold for

the development of novel enzyme inhibitors.

Safety and Toxicology

2-(2-Aminoethoxy)ethanol is corrosive and can cause severe skin burns and eye damage.^[16] Inhalation can irritate the respiratory tract.^[17] It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 3: Acute Toxicity Data for 2-(2-Aminoethoxy)ethanol

| Route | Species | Value | Reference(s) |
|-------------------------------------|------------|-------------------------------|-----------------|
| Oral LD50 | Rat | 3000 mg/kg | ^[18] |
| Oral LD50 | Mouse | 2825 mg/kg | ^[8] |
| Dermal LD50 | Rabbit | 1260 mg/kg | ^[18] |
| Inhalation LC50 | Rat | > 8.7 mg/m ³ (8 h) | ^[18] |
| Aquatic Toxicity (Daphnia magna) | EC50 (48h) | 190 mg/L | ^[16] |
| Aquatic Toxicity (Green algae) | IC50 (72h) | 162 mg/L | ^[16] |

Studies have shown that 2-(2-aminoethoxy)ethanol is not likely to be a skin sensitizer and has not shown genotoxic or carcinogenic potential in various studies.^{[1][19]}

Other Industrial Applications

Beyond its use in research, 2-(2-aminoethoxy)ethanol has a wide range of industrial applications, including:

- **Gas Treating:** It is used as a solvent to remove acidic gases like hydrogen sulfide and carbon dioxide from natural gas and refinery streams.^{[11][20]}
- **Surfactants and Detergents:** It serves as a precursor in the production of surfactants and foam stabilizers.^[3]

- Metalworking Fluids: It is used as a corrosion inhibitor and pH buffer in metalworking fluids. [3]
- Coatings and Adhesives: It is a component in the formulation of coatings and adhesives.[3]

Conclusion

2-(2-Aminoethoxy)ethanol is a versatile bifunctional molecule with a broad spectrum of applications. For researchers and drug development professionals, its utility as a flexible linker in bioconjugation and as a precursor for the synthesis of biologically active molecules is of particular interest. A thorough understanding of its chemical properties, synthesis, and handling requirements is essential for its effective and safe use in a research setting.

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